

Salinazid's Documented Use and Lack of Asthma Data

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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The chemical profile of **Salinazid** (also known as Nupasal or Nilazid) clearly classifies it as an anti-tuberculosis (TB) drug [1]. The search results contained no preclinical or clinical studies investigating its application for asthma.

For context, the table below summarizes the core information available for **Salinazid**, highlighting the absence of antiasthmatic data:

Property	Available Data for Salinazid
Primary Indication	Anti-tuberculosis (TB) drug [1]
Chemical Structure	C13H11N3O2 [1]
Experimental Protocols	No antiasthmatic protocols available
Antiasthmatic Activity	No supporting data found
Signaling Pathways	No relevant data found

Established Antiasthmatic Compounds for Reference

To provide helpful context for your research, several plant-derived compounds with confirmed antiasthmatic effects have been identified through rigorous studies. The table below lists some of these compounds and their documented effects [2].

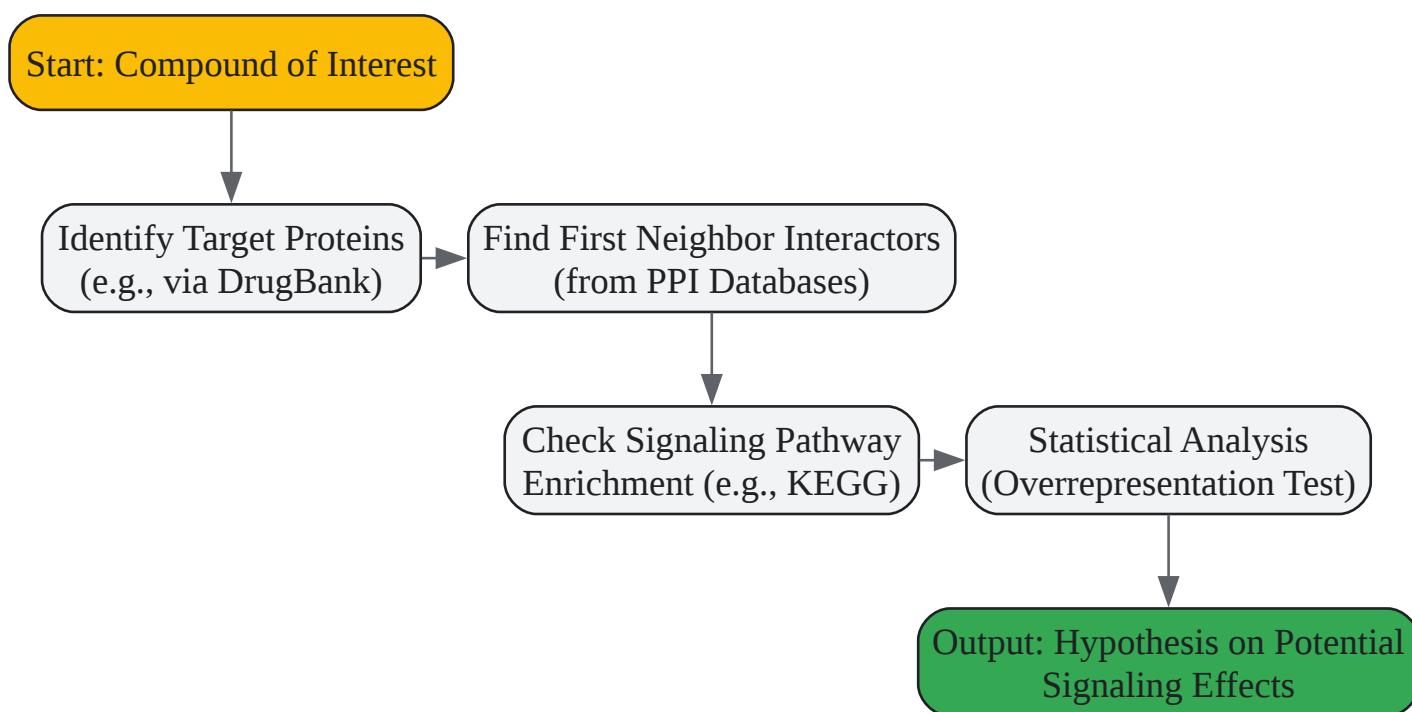
Compound/Plant Extract	Documented Antiasthmatic Effects (Preclinical/Clinical)
Baicalin	Reduces airway hyperresponsiveness (AHR), improves airway resistance and lung compliance [2].
Carvacrol	Reduces AHR; improves FEV1, FVC, and other pulmonary function test metrics [2].
Boswellia serrata	Reduces episodes of asthmatic attacks; increases FEV1, FVC, and PEFr [2].
Curcuma longa (Curcumin)	Reduces airway hyperresponsiveness (AHR) [2].
Anti-asthma Herbal Medicine Intervention (ASHMI)	A combination of extracts that reduces symptoms, improves lung function, and has anti-inflammatory properties confirmed in clinical trials [3].

For these established compounds, research has outlined specific experimental models:

- **In Vivo Models:** Often use mice (e.g., BALB/c) sensitized with ovalbumin (OVA) to induce asthma-like symptoms, allowing measurement of Airway Hyperresponsiveness (AHR) and inflammation [3].
- **In Vitro Models:** Include studies on human lung fibroblast cell lines or primary mouse cells to investigate anti-inflammatory mechanisms, such as the reduction of cytokines like IL-8, eotaxin-1, TNF α , and NF κ B [3].
- **Clinical Measurements:** Human trials assess improvement in lung function through standardized metrics like FEV1 (Forced Expiratory Volume in 1 second) and FVC (Forced Vital Capacity) [2].

Pathway Analysis for Antiasthmatic Drug Research

Since **Salinazid**'s mechanism is unknown in this context, the diagram below illustrates a generalized workflow for evaluating a compound's potential effect on asthma-related signaling pathways, using tools like PathwayLinker [4]. This approach can help form initial hypotheses.



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Suggested Research Direction

To conclusively determine **Salinazid**'s potential, you would need to initiate primary research:

- **Experimental Investigation:** Conduct new in vitro and in vivo studies using established asthma models, as described above.
- **Mechanism Elucidation:** If biological activity is found, use pathway analysis tools like PathwayLinker [4] or the Signaling Pathways Project (SPP) [5] to map the compound's protein targets and interactions against known asthma-related pathways (e.g., Th2 cytokine signaling, JAK-STAT, or NF- κ B pathways [6]).

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